A Spectroscopic Guide to Substituted Thiazole-2-carbaldehydes: Unveiling Structure-Property Relationships

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Compound of Interest

Compound Name:	*5-Ethylthiazole-2-carbaldehyde*
CAS No.:	*339989-68-3*
Cat. No.:	*B1521274*

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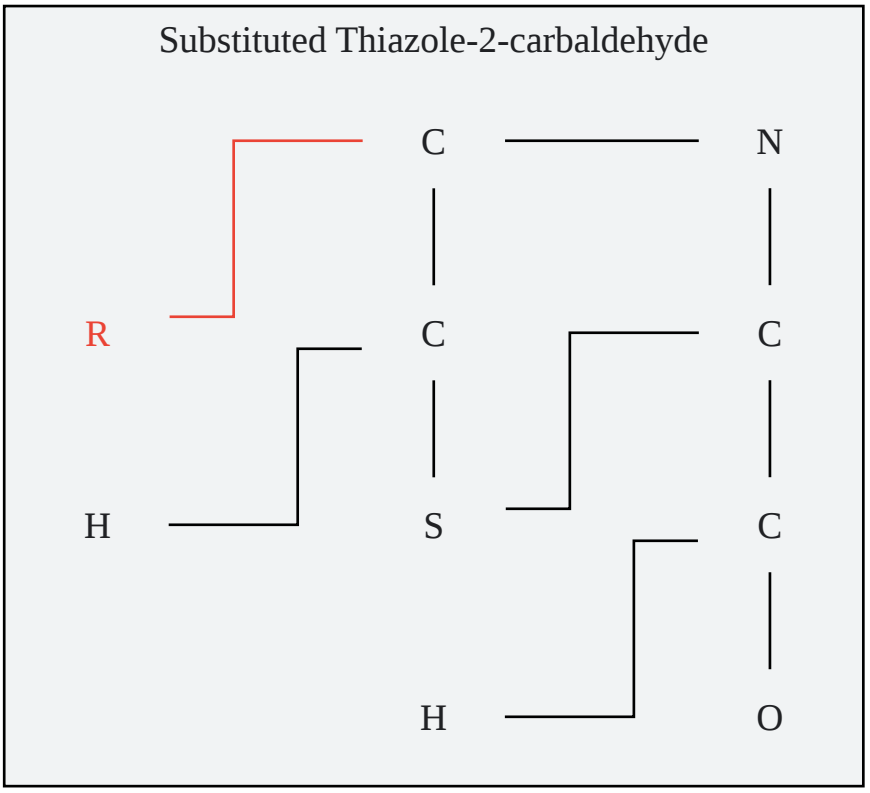
Thiazole-2-carbaldehyde and its substituted analogues are pivotal building blocks in medicinal chemistry and materials science, forming the backbone of numerous pharmacologically active agents and functional materials.[1] A precise understanding of their molecular architecture and electronic properties is paramount for rational drug design and the development of novel compounds with tailored characteristics. Spectroscopic techniques offer a powerful, non-destructive lens through which to probe these molecular intricacies. This guide provides an in-depth comparative analysis of substituted thiazole-2-carbaldehydes, leveraging a suite of spectroscopic methods to elucidate the influence of various substituents on their spectral signatures. We will explore the causality behind experimental choices and present supporting data to empower researchers in their synthetic and analytical endeavors.

The Thiazole-2-carbaldehyde Scaffold

The fundamental structure of interest is the thiazole ring, a five-membered heterocycle containing both sulfur and nitrogen, with a carbaldehyde group at the 2-position. Our comparative analysis will focus on derivatives with varying substituents at the 4-position,

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allowing for a systematic evaluation of how electron-donating and electron-withdrawing groups modulate the spectroscopic properties of the entire molecule.



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Caption: General structure of 4-substituted thiazole-2-carbaldehyde.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Probe of the Electronic Environment

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. The chemical shift (δ) of a nucleus is exquisitely sensitive to its local electronic environment, making it an ideal probe for assessing the impact of substituents.

^{1}H NMR Spectroscopy

In the ^{1}H NMR spectra of 4-substituted thiazole-2-carbaldehydes, two protons are of particular diagnostic value: the aldehydic proton (-CHO) and the proton at the 5-position of the thiazole

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ring (H-5).

- Aldehydic Proton (CHO): This proton typically appears as a singlet in the downfield region of the spectrum (around 9.8-10.2 ppm). Its chemical shift is influenced by the electronic nature of the substituent at the 4-position. Electron-withdrawing groups (e.g., $-NO_2$) tend to deshield this proton, causing a downfield shift, while electron-donating groups (e.g., $-OCH_3$) cause an upfield shift. This is a direct consequence of the substituent's ability to modulate the electron density throughout the π-system of the molecule, which in turn affects the magnetic field experienced by the aldehydic proton.

- Thiazole Proton (H-5): The chemical shift of the H-5 proton, typically a singlet found between 7.5 and 8.5 ppm, is also sensitive to the electronic effects of the substituent at the adjacent C-4 position.[2] Electron-withdrawing groups at C-4 decrease the electron density at C-5, leading to a downfield shift of the H-5 signal. Conversely, electron-donating groups increase the electron density, resulting in an upfield shift.

Table 1: Comparative ^1H NMR Data (δ, ppm) for 4-Substituted Thiazole-2-carbaldehydes

Substituent (R)	Aldehyde-H (δ)	Thiazole H-5 (δ)	Aromatic/Other Protons (δ)
-H	~9.90	~8.10	-
$-CH_3$	~9.85	~7.95	~2.50 (s, 3H)
$-C_6H_5$	~10.05	~8.30	~7.40-7.90 (m, 5H)
-Cl	~10.00	~8.25	-
$-NO_2$	~10.15	~8.50	-

Note: The chemical shifts are approximate values and can vary depending on the solvent and concentration.

^{13}C NMR Spectroscopy

^{13}C NMR provides complementary information about the carbon skeleton. The key resonances to monitor are the aldehydic carbon (C=O), and the carbons of the thiazole ring (C-2, C-4, and C-5).

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- Carbonyl Carbon (C=O): This carbon is highly deshielded and appears far downfield (180-190 ppm). Its chemical shift is directly related to the polarization of the C=O bond, which is influenced by the substituent at C-4.

- Thiazole Carbons (C-2, C-4, C-5): The chemical shifts of these carbons are indicative of the electron distribution within the heterocyclic ring. Substituent-induced chemical shifts can be correlated with parameters like the Hammett constants to quantify the electronic effects.[3] For instance, an electron-withdrawing group at C-4 will cause a downfield shift at C-2 and C-5 due to the delocalization of positive charge.

Table 2: Comparative ^{13}C NMR Data (δ, ppm) for 4-Substituted Thiazole-2-carbaldehydes

Substituent (R)	C=O (δ)	C-2 (δ)	C-4 (δ)	C-5 (δ)
-H	~185.0	~168.0	~150.0	~128.0
$-CH_3$	~184.5	~167.5	~158.0	~126.0
$-C_6H_5$	~185.5	~168.5	~155.0	~125.0
-Cl	~185.2	~168.2	~148.0	~129.0
$-NO_2$	~186.0	~169.0	~156.0	~132.0

Note: The chemical shifts are approximate values and can vary depending on the solvent and concentration.

Vibrational Spectroscopy (FT-IR): Probing Functional Groups

Fourier-Transform Infrared (FT-IR) spectroscopy is an indispensable tool for identifying the functional groups present in a molecule. For substituted thiazole-2-carbaldehydes, the most characteristic absorption bands are those corresponding to the carbonyl (C=O) stretching and the C=N stretching of the thiazole ring.

The position of the C=O stretching vibration is particularly sensitive to the electronic environment. Electron-withdrawing substituents on the thiazole ring will increase the double bond character of the carbonyl group through resonance, leading to an increase in the

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stretching frequency. Conversely, electron-donating groups will lower the C=O stretching frequency.

Table 3: Key FT-IR Absorption Bands (cm^{-1}) for 4-Substituted Thiazole-2-carbaldehydes

Substituent (R)	ν(C=O)	ν(C=N)	ν(C-H) aromatic/thiazole
-H	~1690	~1510	~3100
$-CH_3$	~1685	~1515	~3105
$-C_6H_5$	~1688	~1505	~3090
-Cl	~1695	~1500	~3110
$-NO_2$	~1705	~1495	~3120

UV-Visible Spectroscopy: Understanding Electronic Transitions

UV-Visible spectroscopy provides insights into the electronic transitions within a molecule. Thiazole-2-carbaldehydes typically exhibit absorption bands corresponding to π → π* and n → π* transitions. The position of the absorption maximum (λmax) is influenced by the extent of conjugation and the electronic nature of the substituents.

Substituents that extend the π-conjugation of the system, such as a phenyl group at the 4-position, will cause a bathochromic (red) shift in the λmax of the π → π* transition. The electronic nature of the substituent also plays a crucial role; both electron-donating and electron-withdrawing groups can lead to red shifts by facilitating intramolecular charge transfer (ICT) in the excited state.[4]

Table 4: UV-Visible Absorption Data for 4-Substituted Thiazole-2-carbaldehydes (in Ethanol)

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Substituent (R)	λmax (nm) (π → π*)	λmax (nm) (n → π)
-H	~280	~320
-CH_3	~285	~322
-C_6H_5	~310	~340
-Cl	~288	~325
-NO_2	~305	~350

Mass Spectrometry: Deciphering Fragmentation Patterns

Mass spectrometry (MS) provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity. Under electron impact (EI) ionization, thiazole-2-carbaldehydes typically show a prominent molecular ion peak (M^+).

The fragmentation patterns are often characteristic of the thiazole ring and the aldehyde group. Common fragmentation pathways include the loss of the aldehyde group as a CHO radical or a CO molecule, and cleavage of the thiazole ring. The stability of the resulting fragment ions will be influenced by the substituent at the 4-position.

Key Fragmentation Pathways:

- $[M - H]^+$: Loss of the aldehydic hydrogen.
- $[M - CHO]^+$: Loss of the formyl group.
- $[M - CO]^+$: Loss of carbon monoxide.
- Ring Cleavage: Fragmentation of the thiazole ring, often leading to ions containing the sulfur atom or the nitrile group.

The presence of different substituents will alter the relative abundance of these fragment ions, providing further structural information.

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Experimental Protocols

The following are generalized, self-validating protocols for the spectroscopic analysis of substituted thiazole-2-carbaldehydes.

Protocol for NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the purified thiazole-2-carbaldehyde derivative in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a standard 5 mm NMR tube. The choice of solvent is critical; ensure the compound is fully dissolved and the solvent signals do not overlap with key analyte signals.
- Instrument Setup: Use a high-resolution NMR spectrometer (e.g., 400 MHz or higher). Shim the instrument to obtain optimal magnetic field homogeneity, as evidenced by a sharp and symmetrical solvent peak.
- ^1H NMR Acquisition: Acquire a standard one-dimensional ^1H NMR spectrum. A sufficient number of scans should be averaged to achieve a good signal-to-noise ratio. Integrate the peaks to determine the relative number of protons.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance of ^{13}C.
- Data Processing: Process the raw data (FID) by applying a Fourier transform, phase correction, and baseline correction. Reference the chemical shifts to the residual solvent peak or an internal standard (e.g., TMS).



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Caption: Workflow for NMR spectroscopic analysis.

Protocol for FT-IR Spectroscopy

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- Sample Preparation: For solid samples, the KBr pellet method is common. Mix a small amount of the sample with dry KBr powder and press it into a transparent disk. For liquid samples, a thin film can be prepared between two salt plates (e.g., NaCl or KBr).
- Background Spectrum: Acquire a background spectrum of the empty sample compartment (or with the KBr pellet holder/salt plates) to subtract atmospheric and instrumental contributions.
- Sample Spectrum: Place the sample in the spectrometer and acquire the infrared spectrum.
- Data Analysis: Identify the characteristic absorption bands and compare their positions and intensities to known values for the functional groups present.

Protocol for UV-Visible Spectroscopy

- Sample Preparation: Prepare a dilute solution of the compound in a UV-transparent solvent (e.g., ethanol, acetonitrile). The concentration should be adjusted to give a maximum absorbance between 0.5 and 1.5.
- Baseline Correction: Record a baseline spectrum using a cuvette filled with the pure solvent.
- Sample Measurement: Record the absorption spectrum of the sample solution over the desired wavelength range (e.g., 200-800 nm).
- Data Analysis: Determine the wavelength of maximum absorption (λmax) for each electronic transition.

Conclusion

The spectroscopic analysis of substituted thiazole-2-carbaldehydes provides a wealth of information about their structure and electronic properties. By systematically comparing the NMR, FT-IR, UV-Vis, and mass spectra of a series of these compounds, clear structure-property relationships emerge. The electronic nature of the substituent at the 4-position profoundly influences the chemical shifts of the aldehydic and thiazole protons and carbons, the vibrational frequency of the carbonyl group, and the energy of the electronic transitions. This guide provides a framework for researchers to interpret the spectroscopic data of these

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important heterocyclic compounds, thereby facilitating the rational design and synthesis of new molecules with desired properties for applications in drug discovery and materials science.

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